

Application Notes and Protocols for W146 TFA in In Vitro Cell Culture

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Compound of Interest

Compound Name: W146 TFA

Cat. No.: B8055569

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Introduction

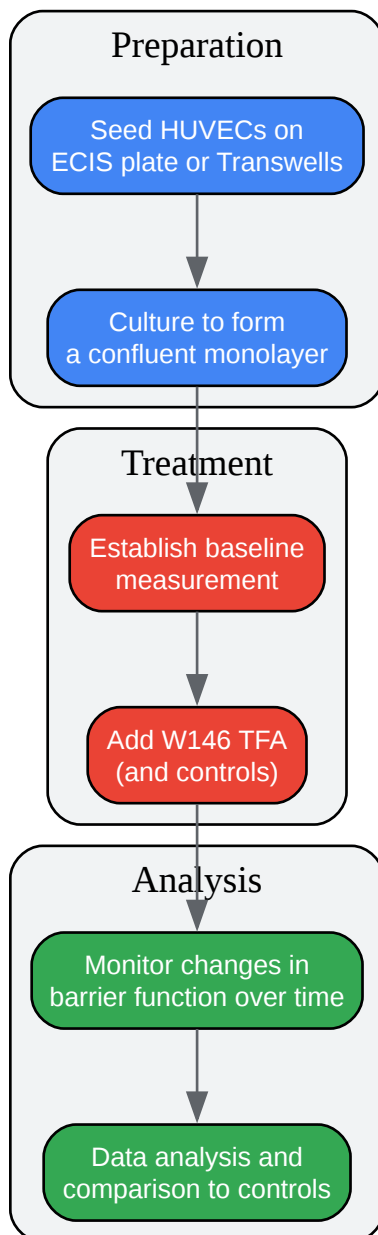
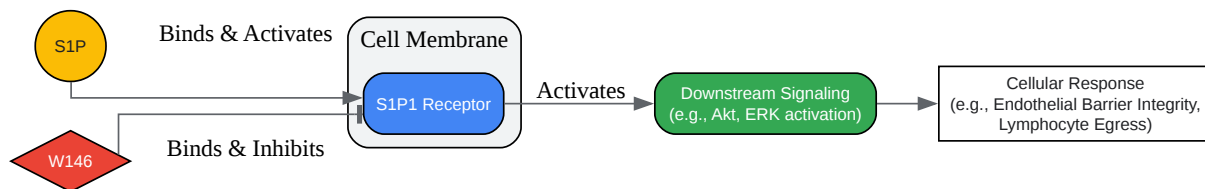
W146 trifluoroacetate (TFA) is a potent and selective antagonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1). S1P1 is a G protein-coupled receptor that plays a critical role in a variety of physiological processes, including lymphocyte trafficking, endothelial barrier function, and immune regulation. As an S1P1 antagonist, W146 blocks the downstream signaling initiated by the endogenous ligand, sphingosine-1-phosphate (S1P). This inhibition prevents S1P-mediated lymphocyte egress from lymphoid organs and can modulate endothelial cell permeability.^{[1][2][3]} These properties make W146 a valuable tool for studying S1P1 signaling in various in vitro models and a potential lead compound for the development of therapeutics targeting inflammatory and autoimmune diseases.

This document provides detailed protocols for the in vitro use of **W146 TFA** in cell culture, focusing on its application in studying endothelial cell barrier function and lymphocyte signaling.

Mechanism of Action

W146 acts as a competitive antagonist at the S1P1 receptor. Unlike S1P1 agonists which can induce receptor internalization and subsequent functional antagonism, W146 directly blocks the receptor, preventing the binding of S1P and inhibiting downstream signaling pathways.^{[1][2]} This blockade has been shown to prevent S1P-induced phosphorylation of Akt and ERK in cells expressing S1P1.^[3] In endothelial cells, this antagonism disrupts the constitutive barrier-stabilizing effects of autonomously secreted S1P.^[4]

Signaling Pathway of S1P1 and Inhibition by W146



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References

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- [3. Characterization of a Sphingosine 1-Phosphate Receptor Antagonist Prodrug - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Inflammatory Conditions Disrupt Constitutive Endothelial Cell Barrier Stabilization by Alleviating Autonomous Secretion of Sphingosine 1-Phosphate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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